

Technical Guide: 1-(Pyridin-4-yl)propan-1-amine

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Compound of Interest

Compound Name: **1-(Pyridin-4-yl)propan-1-amine**

Cat. No.: **B1320105**

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For Researchers, Scientists, and Drug Development Professionals

Introduction

1-(Pyridin-4-yl)propan-1-amine and its derivatives are chiral amine compounds that hold significance in medicinal chemistry and organic synthesis.^{[1][2]} The presence of a pyridine ring, a common scaffold in drug discovery, combined with a propanamine chain, makes these compounds interesting candidates for interacting with various biological targets.^{[1][2]} This guide provides a comprehensive overview of the chemical properties, synthesis, and known biological activities of **1-(Pyridin-4-yl)propan-1-amine** and related structures, with a focus on their potential applications in drug development.

Chemical and Physical Properties

The fundamental properties of **1-(Pyridin-4-yl)propan-1-amine** are summarized below. It is important to distinguish between the racemic mixture and its individual enantiomers, as their biological activities can differ significantly.

Property	Value	Source
IUPAC Name	1-(pyridin-4-yl)propan-1-amine	PubChem[3]
Molecular Formula	C8H12N2	PubChem[3]
Molecular Weight	136.19 g/mol	Smolecule[1]
InChIKey	VGFZORUFTNLGLI-UHFFFAOYSA-N	PubChem[3]
Canonical SMILES	CCC(C1=CC=NC=C1)N	PubChem[3]
(R)-Isomer InChIKey	VGFZORUFTNLGLI-MRVPVSSYSA-N	Smolecule[1]
(R)-Isomer SMILES	CC--INVALID-LINK--N	Smolecule[1]

Synthesis and Experimental Protocols

The synthesis of **1-(Pyridin-4-yl)propan-1-amine** and its analogs can be achieved through various established organic chemistry reactions. The following sections outline general synthetic strategies.

General Synthesis Outline

A common approach to synthesizing chiral amines like **(R)-1-(Pyridin-4-yl)propan-1-amine** involves the use of pyridine derivatives and chiral amine precursors.[1] The reaction conditions, including the choice of catalysts and solvents, are critical for achieving the desired stereochemistry.[1]

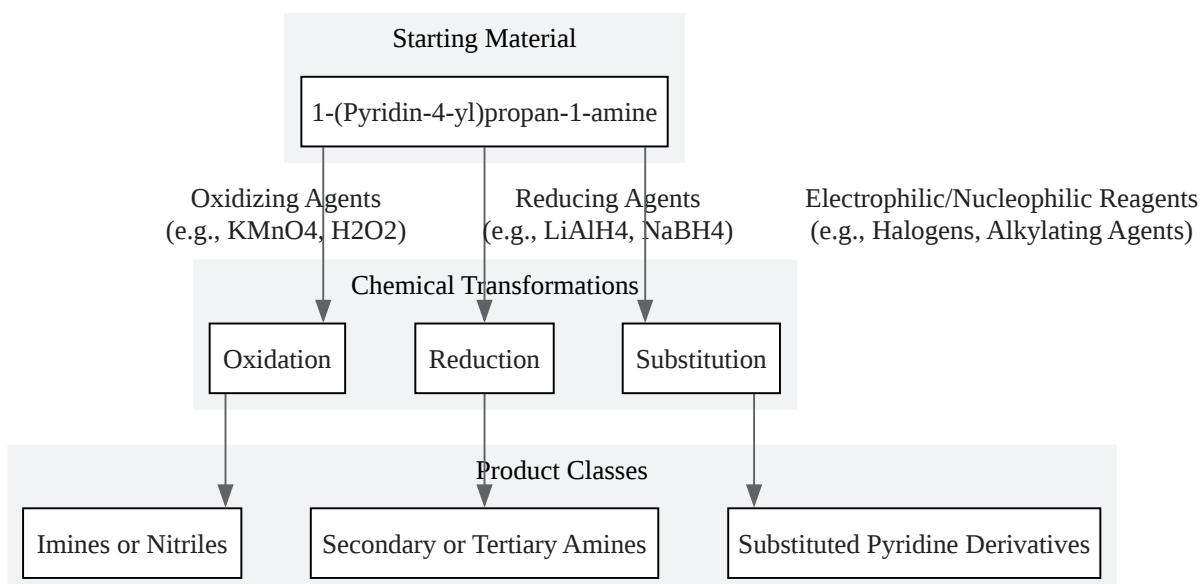
Potential Chemical Reactions

The chemical reactivity of **1-(Pyridin-4-yl)propan-1-amine** is characterized by its primary amine and the pyridine ring, allowing for a range of transformations:

- Oxidation: The primary amine can be oxidized to imines or nitriles using oxidizing agents such as potassium permanganate or hydrogen peroxide.[1]

- Reduction: The compound can be reduced to secondary or tertiary amines using reducing agents like lithium aluminum hydride or sodium borohydride.[1]
- Substitution: The pyridine ring is susceptible to electrophilic or nucleophilic substitution reactions, which can be facilitated by reagents like halogens or alkylating agents.[1]

A logical workflow for the chemical derivatization of **1-(Pyridin-4-yl)propan-1-amine** is depicted in the following diagram.



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Caption: Derivatization of **1-(Pyridin-4-yl)propan-1-amine**.

Biological Activity and Potential Applications

While specific biological data for **1-(Pyridin-4-yl)propan-1-amine** is not extensively available in the public domain, the structural motif is present in compounds with notable pharmacological activities.

Neurological and Psychiatric Conditions

Compounds with structures similar to **1-(Pyridin-4-yl)propan-1-amine** have been investigated for their potential to influence neurotransmitter systems.^[1] This suggests that derivatives of this compound could be explored for conditions such as depression and anxiety.^[1]

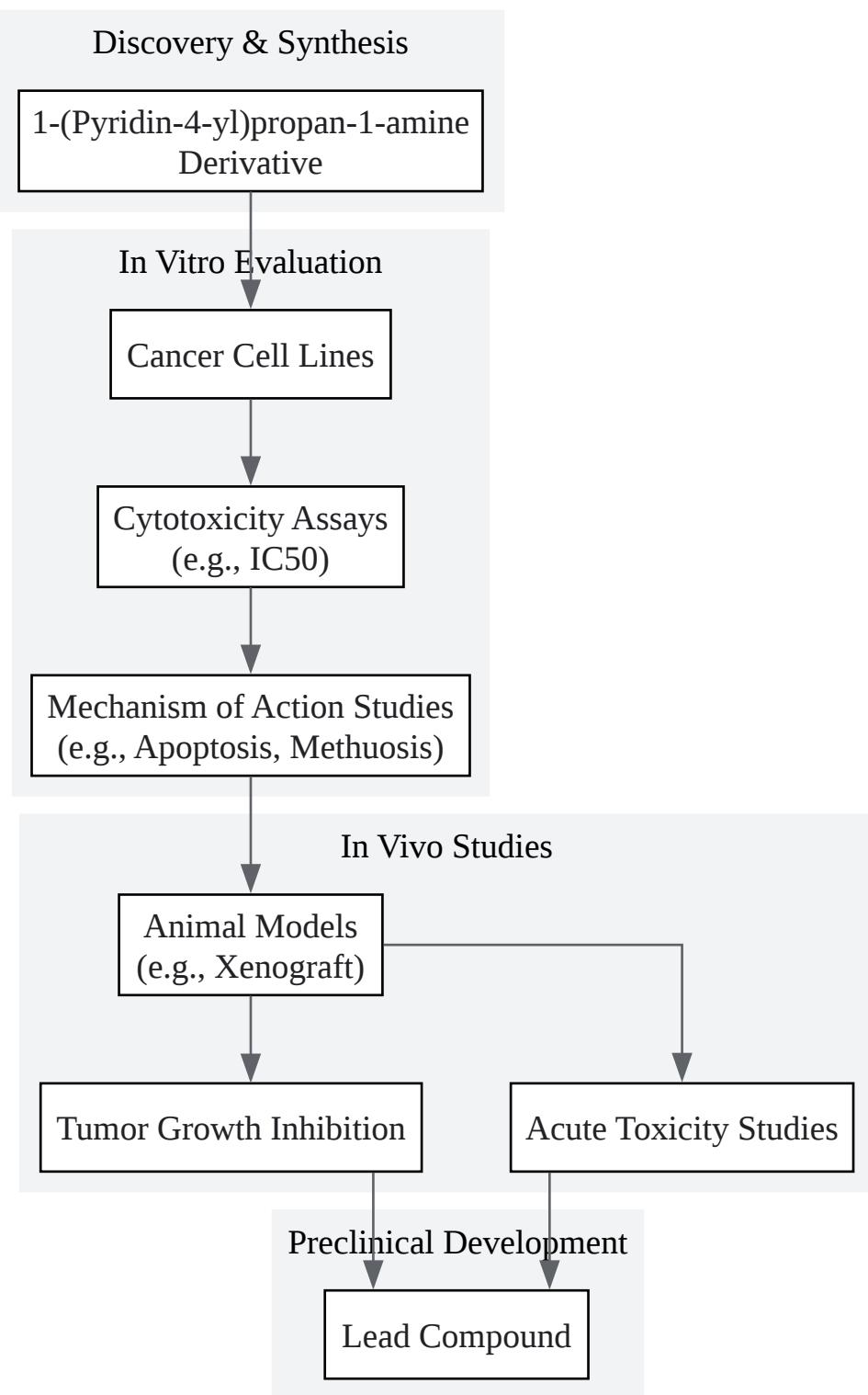
Enzyme and Receptor Inhibition

The pyridine-amine scaffold is a versatile pharmacophore. Derivatives have been studied as inhibitors of various enzymes and receptors, indicating a broad potential for drug development.
^[1]

Anticancer Research

Related pyridine-containing compounds have been a focus of anticancer research. For instance, a study on 4-(pyridin-4-yl)-6-(thiophen-2-yl) pyrimidin-2(1H)-one (SK-25) demonstrated significant cytotoxicity towards MiaPaCa-2 pancreatic cancer cells with an IC₅₀ value of 1.95 μ M.^[4] This compound was also shown to inhibit tumor development in animal models.^[4] Another study on 5-((4-(pyridin-3-yl)pyrimidin-2-yl) amino)-1H-indole-2-carbohydrazide derivatives identified compounds with potent vacuole-inducing activity in cancer cells, suggesting a potential mechanism for inducing methuosis, a form of programmed cell death.^[5]

The general workflow for investigating the anticancer potential of a novel pyridine-amine derivative is outlined below.



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Caption: Anticancer drug discovery workflow.

Conclusion

1-(Pyridin-4-yl)propan-1-amine represents a valuable building block for the synthesis of novel compounds with potential therapeutic applications. Its chemical versatility allows for the creation of diverse molecular libraries for screening against various biological targets. Further research into the synthesis and biological evaluation of derivatives of this compound is warranted to explore its full potential in drug discovery, particularly in the areas of oncology and neuroscience.

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